

Physical properties of 3-Oxopentanenitrile (e.g., boiling point, solubility)

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Compound of Interest

Compound Name: 3-Oxopentanenitrile

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Technical Guide to the Physical Properties of 3-Oxopentanenitrile

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Oxopentanenitrile, also known as propionylacetonitrile, is a bifunctional organic compound containing both a ketone and a nitrile group. Its chemical structure makes it a valuable intermediate in the synthesis of a variety of more complex molecules, particularly heterocyclic compounds relevant to medicinal chemistry and drug development. A thorough understanding of its physical properties is essential for its effective use in laboratory and industrial settings, enabling proper handling, purification, and reaction condition optimization. This guide provides a comprehensive overview of the known physical characteristics of **3-Oxopentanenitrile**, details on experimental protocols for its synthesis, and general methodologies for property determination.

Physical and Chemical Properties

The physical properties of **3-Oxopentanenitrile** have been reported across various chemical data sources. The following table summarizes the key quantitative data. It is important to note the variability in some reported values, which may be attributed to different experimental conditions or measurement techniques.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₇ NO	[1][2]
Molecular Weight	97.12 g/mol	[1][2]
Boiling Point	146.1 °C at 760 mmHg	N/A
30 °C	[3]	
Density	0.956 ± 0.06 g/cm ³	[3]
Flash Point	42.2 °C	[3]
Refractive Index	1.41	[3]
Acidity (pKa)	10.37 ± 0.10 (Predicted)	[3]
XLogP3	0.3	[2]
Vapor Pressure	4.713 mmHg at 25°C	N/A
Hydrogen Bond Donor Count	0	N/A
Hydrogen Bond Acceptor Count	2	N/A
Rotatable Bond Count	2	N/A
Exact Mass	97.052763847 Da	[2]

Solubility Profile

Specific experimental data on the solubility of **3-Oxopentanenitrile** in a wide range of solvents is not extensively documented in the literature. However, based on its molecular structure and the general properties of nitriles, a qualitative solubility profile can be predicted.

- **Water:** Short-chain nitriles like ethanenitrile are miscible with water. This is because, while they cannot form hydrogen bonds among themselves, the lone pair on the nitrogen atom can accept a hydrogen bond from a water molecule.[4] As the hydrocarbon chain length increases, water solubility decreases.[4] Given its five-carbon backbone, **3-Oxopentanenitrile** is expected to have limited solubility in water.

- **Polar Organic Solvents:** Due to its polar ketone and nitrile functional groups, **3-Oxopentanenitrile** is expected to be soluble in polar organic solvents such as ethanol, methanol, acetone, and acetonitrile.[5]
- **Non-polar Organic Solvents:** The presence of the polar functional groups may limit its solubility in very non-polar solvents like hexane. However, it is likely to be soluble in solvents of intermediate polarity such as dichloromethane and diethyl ether.[6]

Experimental Protocols

Synthesis of 3-Oxopentanenitrile

A common method for the synthesis of β -ketonitriles is the acylation of a nitrile anion with an ester. The following protocol is a general procedure adapted from documented syntheses.[6]

Reaction: Acetonitrile + Ethyl propionate \rightarrow **3-Oxopentanenitrile**

Materials:

- n-Butyllithium (n-BuLi) in hexane (e.g., 1.6 M solution)
- Acetonitrile, anhydrous
- Ethyl propionate, anhydrous
- Anhydrous solvent (e.g., Tetrahydrofuran - THF)
- 2N Hydrochloric acid (HCl)
- Dichloromethane (for extraction)
- Magnesium sulfate (for drying)

Procedure:

- **Anion Formation:** To a stirred solution of n-butyllithium in an anhydrous solvent under an inert atmosphere (e.g., argon or nitrogen) and cooled to $-78\text{ }^{\circ}\text{C}$, slowly add acetonitrile dropwise. Maintain stirring at this temperature for 1 hour to ensure the complete formation of the acetonitrile anion.[6]

- Acylation: Slowly add ethyl propionate dropwise to the reaction mixture. After the addition is complete, allow the mixture to slowly warm to -45 °C and continue stirring for an additional 2 hours.[6]
- Quenching and Work-up: Upon completion of the reaction, carefully quench the reaction by acidifying the mixture to a pH of 2 with 2N aqueous hydrochloric acid.[6]
- Extraction and Isolation: Concentrate the mixture by evaporation under reduced pressure to remove the bulk of the solvent. Extract the resulting residue with dichloromethane. Combine the organic extracts and dry them over anhydrous magnesium sulfate.[6]
- Purification: Evaporate the solvent from the dried organic phase to yield the crude **3-Oxopentanenitrile**. The product can be further purified by vacuum distillation.

Determination of Physical Properties (General Methodologies)

Boiling Point Determination (Thiele Tube Method): The boiling point can be determined using a small sample size with a Thiele tube.[7]

- A small amount of **3-Oxopentanenitrile** is placed in a small-diameter test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube.
- The assembly is attached to a thermometer and heated in a Thiele tube containing mineral oil.
- The sample is heated until a rapid and continuous stream of bubbles emerges from the inverted capillary tube.
- The heat is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.[7]

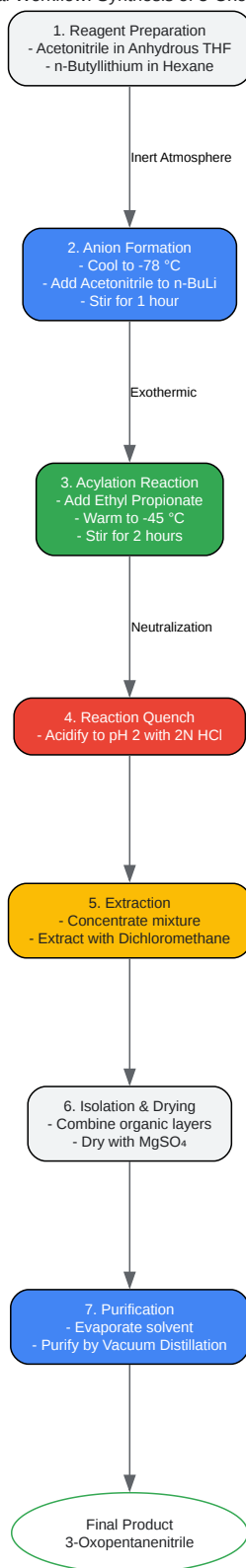
Solubility Determination: A general procedure for determining the solubility of an organic compound in various solvents involves the following steps:[3][8]

- Add a small, measured amount of **3-Oxopentanenitrile** (e.g., 25 mg) to a test tube.
- Add a small volume (e.g., 0.75 mL) of the desired solvent (e.g., water, ethanol, hexane) in portions.
- After each addition, vigorously shake the test tube.
- Observe whether the solid dissolves completely. If it dissolves, it is classified as soluble. If it remains undissolved, it is classified as insoluble. This can be done systematically with a range of solvents to build a comprehensive solubility profile.[\[3\]](#)[\[8\]](#)

Visualizations

The following diagram illustrates the experimental workflow for the synthesis of **3-Oxopentanenitrile**.

Experimental Workflow: Synthesis of 3-Oxopentanenitrile

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **3-Oxopentanenitrile**.

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